

A Comparative Guide to the Elemental Analysis of 2-Bromo-3,5-dinitroaniline

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Compound of Interest

Compound Name: 2-Bromo-3,5-dinitroaniline

Cat. No.: B15421743

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This guide provides a comparative analysis of the elemental composition of **2-Bromo-3,5-dinitroaniline** against two alternative dinitroaniline compounds: 2,4-Dinitroaniline and Trifluralin. The theoretical elemental composition is presented alongside typical experimental values to illustrate the expected results from modern analytical techniques. Detailed experimental protocols and a workflow diagram for elemental analysis are also included to support researchers in their analytical endeavors.

Elemental Composition Comparison

The elemental composition of an organic compound is a fundamental characteristic used to confirm its identity and purity. The following table summarizes the theoretical and typical experimental elemental percentages for **2-Bromo-3,5-dinitroaniline** and two common alternatives.

Compound	Chemical Formula	Molecular Weight (g/mol)	Element	Theoretical Percentage (%)	Typical Experimental Percentage (%)*
2-Bromo-3,5-dinitroaniline	C ₆ H ₄ BrN ₃ O ₄	262.02	Carbon (C)	27.51	27.45 - 27.57
Hydrogen (H)	1.54	1.50 - 1.60			
Nitrogen (N)	16.03	15.97 - 16.09			
Oxygen (O)	24.42	24.36 - 24.48			
Bromine (Br)	30.49	Not typically measured by CHNS			
2,4-Dinitroaniline[1][2][3]	C ₆ H ₅ N ₃ O ₄	183.12	Carbon (C)	39.35	39.29 - 39.41
Hydrogen (H)	2.75	2.71 - 2.81			
Nitrogen (N)	22.94	22.88 - 23.00			
Oxygen (O)	34.95	34.89 - 35.01			
Trifluralin[4][5][6]	C ₁₃ H ₁₆ F ₃ N ₃ O ₄	335.28	Carbon (C)	46.57	46.51 - 46.63
Hydrogen (H)	4.81	4.77 - 4.87			
Nitrogen (N)	12.53	12.47 - 12.59			
Oxygen (O)	19.09	19.03 - 19.15			
Fluorine (F)	17.00	Not typically measured by CHNS			

*Typical experimental values are illustrative and represent the expected range of results from a modern CHNS elemental analyzer, which typically has an accuracy of $\pm 0.3\%$ of the theoretical value. The values for Oxygen and Bromine are calculated by difference and are not directly measured by standard CHNS combustion analysis.

Experimental Protocol: CHNS Elemental Analysis by Combustion

The determination of the elemental composition of organic compounds like **2-Bromo-3,5-dinitroaniline** is most commonly performed using a CHNS elemental analyzer. This method is based on the complete combustion of the sample.

Principle:

A small, precisely weighed amount of the organic sample is combusted at a very high temperature (typically around 1000°C) in an oxygen-rich atmosphere. This process converts the carbon, hydrogen, nitrogen, and sulfur in the sample into their gaseous oxides (CO_2 , H_2O , NO_x , and SO_2). These combustion products are then passed through a reduction chamber where nitrogen oxides are converted to N_2 gas. The mixture of gases is then separated, and the amount of each gas is quantified using a thermal conductivity detector (TCD).

Instrumentation:

- CHNS Elemental Analyzer
- Microbalance (accurate to at least 0.001 mg)
- Tin or silver capsules for sample weighing

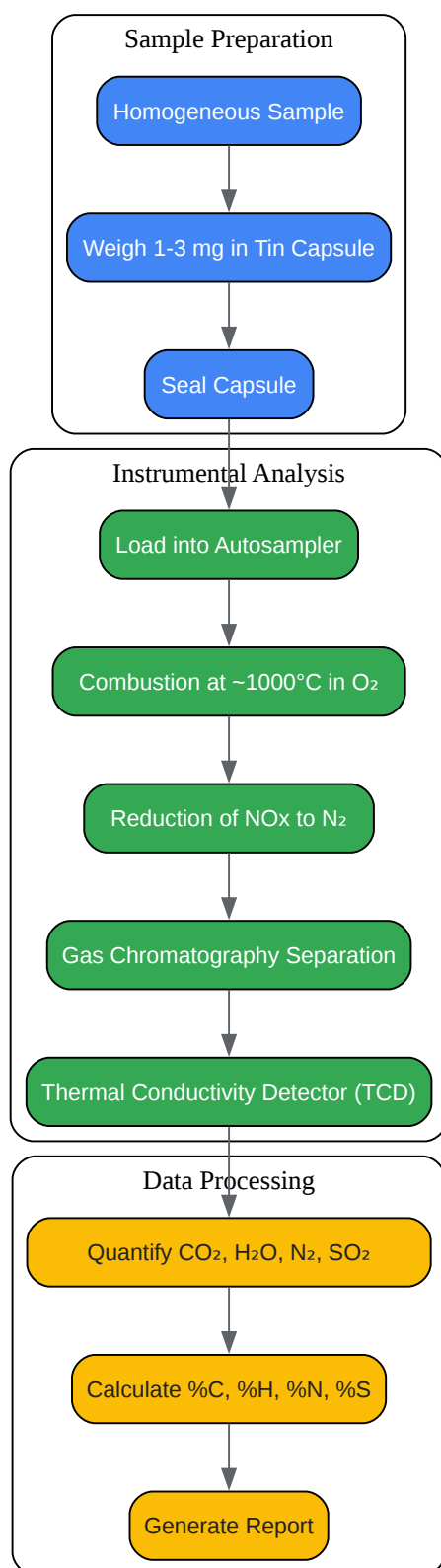
Procedure:

- Sample Preparation:
 - Ensure the sample is homogenous and dry. For solid samples, grinding to a fine powder is recommended.

- Weigh approximately 1-3 mg of the sample into a tin or silver capsule using a microbalance.
- Seal the capsule to enclose the sample.
- Instrument Calibration:
 - Calibrate the instrument using a certified organic standard with a known elemental composition (e.g., acetanilide).
 - Run the standard multiple times to ensure the instrument is providing accurate and reproducible results.
- Sample Analysis:
 - Place the encapsulated sample into the autosampler of the CHNS analyzer.
 - Initiate the analysis sequence. The instrument will automatically drop the sample into the combustion furnace.
 - The resulting gases (CO_2 , H_2O , N_2 , and SO_2) are carried by a helium stream through the analytical system.
 - The gases are separated chromatographically.
 - The thermal conductivity detector measures the concentration of each gas.
- Data Processing:
 - The instrument's software calculates the percentage of C, H, N, and S in the original sample based on the detector's response and the initial sample weight.
 - The oxygen content is typically determined by difference, assuming the remaining mass is oxygen.

Visualizations

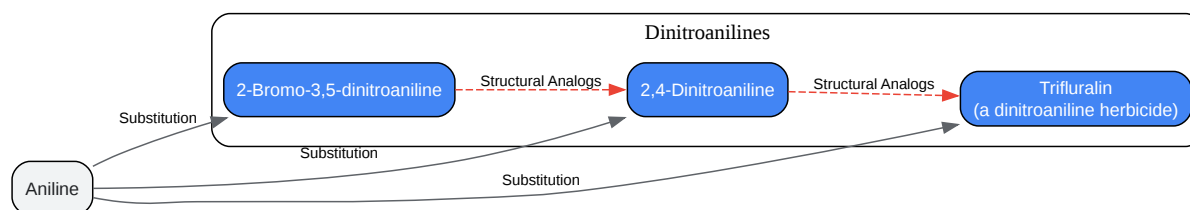
Experimental Workflow for CHNS Elemental Analysis



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Caption: Workflow for CHNS elemental analysis.

Logical Relationship of Dinitroaniline Compounds



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Caption: Relationship of the analyzed compounds.

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